

# An In-depth Technical Guide to Benzyl N-boc-4-isopropyl-4-piperidinecarboxylate

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## Compound of Interest

Compound Name: *Benzyl N-boc-4-isopropyl-4-piperidinecarboxylate*

Cat. No.: *B572217*

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This technical guide provides comprehensive information on **Benzyl N-boc-4-isopropyl-4-piperidinecarboxylate**, a key chemical compound relevant to researchers, scientists, and professionals in drug development. This document outlines its chemical identifiers, physicochemical properties, and a generalized workflow for its characterization.

## Chemical Identity

The compound "**Benzyl N-boc-4-isopropyl-4-piperidinecarboxylate**" is systematically identified by its IUPAC name and CAS number to ensure unambiguous reference in research and regulatory documentation.

- IUPAC Name: 4-benzyl 1-(tert-butyl) 4-isopropylpiperidine-1,4-dicarboxylate[1]
- CAS Number: 1226776-80-2[1]

## Physicochemical Properties

A summary of the key physicochemical data for **Benzyl N-boc-4-isopropyl-4-piperidinecarboxylate** is presented in the table below. This information is crucial for its handling, formulation, and use in experimental settings.

Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>31</sub> NO <sub>4</sub>	[1]
Molecular Weight	361.48 g/mol	[1]
Purity	97%	[1]
MDL Number	MFCD16495869	[1]
SMILES	<chem>CC(C)C1(C(=O)OCC2=CC=C</chem> <chem>C=C2)CCN(C(=O)OC(C)</chem> <chem>(C)C)CC1</chem>	[1]

## Experimental Protocols

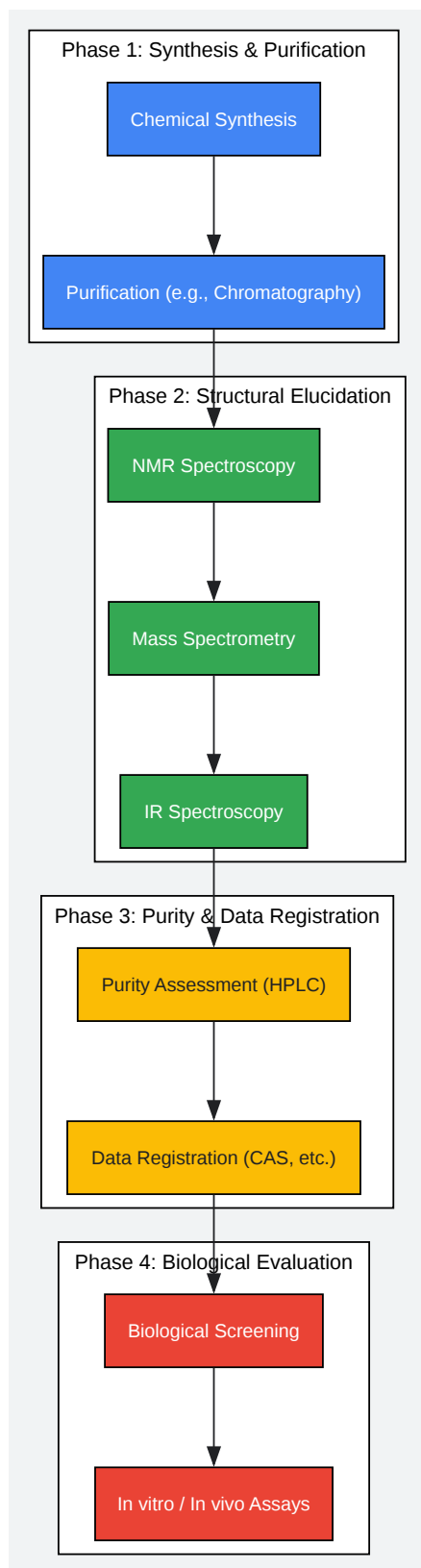
Detailed experimental protocols for the synthesis and analysis of **Benzyl N-boc-4-isopropyl-4-piperidinecarboxylate** are typically proprietary to the manufacturing entity. However, a general approach to characterize a novel compound like this would involve the following key experiments:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** To elucidate the molecular structure, <sup>1</sup>H and <sup>13</sup>C NMR spectra would be acquired. The chemical shifts, multiplicities, and coupling constants of the peaks would be analyzed to confirm the presence of the benzyl, boc, isopropyl, and piperidine moieties.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) would be employed to determine the exact mass of the molecule, further confirming its elemental composition and molecular formula.
- **High-Performance Liquid Chromatography (HPLC):** The purity of the compound would be assessed using HPLC. A suitable column and mobile phase would be selected to achieve good separation of the main compound from any impurities. The peak area of the main compound would be used to quantify its purity, typically aiming for >95% for research applications.
- **Infrared (IR) Spectroscopy:** IR spectroscopy would be used to identify the characteristic functional groups present in the molecule, such as the carbonyl groups of the ester and

carbamate, and the C-H bonds of the aliphatic and aromatic regions.

## Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the identification and characterization of a chemical compound in a research and development setting.



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### Workflow for Chemical Compound Characterization

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## References

- 1. Benzyl N-Boc-4-isopropyl-4-piperidinecarboxylate 97% | CAS: 1226776-80-2 | AChemBlock [achemblock.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Benzyl N-boc-4-isopropyl-4-piperidinecarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b572217#iupac-name-and-cas-number-for-benzyl-n-boc-4-isopropyl-4-piperidinecarboxylate]

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